

Effect of temperature on histidine monohydrochloride buffer pH.

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Compound of Interest

Compound Name: *Histidine Monohydrochloride*

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Technical Support Center: Histidine Monohydrochloride Buffer

This technical support center provides guidance for researchers, scientists, and drug development professionals on the effect of temperature on the pH of **histidine monohydrochloride** buffers.

Frequently Asked Questions (FAQs)

Q1: How does temperature affect the pH of a **histidine monohydrochloride** buffer?

A1: The pH of a **histidine monohydrochloride** buffer is temperature-dependent. As the temperature decreases, the pH of the buffer solution increases. This is primarily due to the change in the pKa of the imidazole group of histidine with temperature.^{[1][2]} The dissociation of the imidazole group is an endothermic process, meaning it absorbs heat. According to Le Chatelier's principle, a decrease in temperature will shift the equilibrium towards the protonated (acidic) form, resulting in a lower concentration of free protons and thus a higher pH.

Q2: By how much does the pH of a histidine buffer change with temperature?

A2: The extent of the pH shift depends on the specific temperature range and buffer concentration. For a 20 mM histidine HCl buffer, a significant linear increase in pH is observed as the temperature is lowered from +25°C to 0°C.^{[1][2]} Upon further cooling to -30°C, the pH

can increase by as much as 0.8 units compared to its value at +25°C.[1] Other studies have noted minor pH shifts of approximately 0.5-0.6 units when freezing histidine buffers.[2]

Q3: Why is it important to consider the effect of temperature on histidine buffer pH in experimental work?

A3: Many biochemical and biopharmaceutical applications, such as protein formulation and cryopreservation, are sensitive to pH. A shift in pH due to temperature changes can affect protein stability, solubility, and biological activity. For instance, in the formulation of monoclonal antibodies, histidine buffers are often used to maintain a stable pH.[3][4][5] Uncontrolled pH shifts during cooling, freezing, or thawing can lead to protein aggregation or degradation, compromising the efficacy and shelf-life of the product.[1][3]

Q4: Which component of the histidine molecule is responsible for the temperature-dependent pH shift?

A4: The imidazole side chain of the histidine molecule is primarily responsible for the buffering capacity in the physiological pH range and for the observed temperature-dependent pH shift.[1][2] The pKa of the imidazole group is around 6.0, and this value changes with temperature.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected protein aggregation or precipitation after a freeze-thaw cycle in a histidine-buffered formulation.	The pH of the buffer may have shifted into a range where the protein is less stable.	1. Measure the pH of your buffer at the intended storage and working temperatures. 2. Adjust the initial pH at room temperature to compensate for the anticipated shift at lower temperatures. 3. Consider the inclusion of cryoprotectants, which can sometimes mitigate pH shifts.
Inconsistent experimental results when working with histidine buffers at different temperatures.	The pH of the buffer is likely varying between experiments conducted at different temperatures, affecting the activity or properties of the molecules being studied.	1. Always measure and report the pH of the buffer at the temperature at which the experiment was performed. 2. If possible, perform experiments in a temperature-controlled environment. 3. Prepare the buffer and adjust its pH at the target experimental temperature.
Difficulty in accurately measuring the pH of a histidine buffer at sub-zero temperatures.	Standard pH electrodes are not designed to function accurately at temperatures below 0°C.	1. Use a specialized low-temperature pH probe and meter designed for sub-zero measurements. 2. Ensure the pH meter and probe are properly calibrated for low-temperature use according to the manufacturer's instructions.

Quantitative Data Summary

The following table summarizes the observed pH changes for a 20 mM L-Histidine HCl buffer as a function of temperature.

Temperature (°C)	pH Change from +25°C (Δ pH)
0	~ +0.5
-30	~ +0.8
Data extracted from Kolhe et al., 2009.[1]	

Experimental Protocols

Protocol: Measurement of Temperature-Dependent pH Changes in **Histidine Monohydrochloride** Buffer

Objective: To accurately measure the pH of a **histidine monohydrochloride** buffer solution across a range of temperatures.

Materials:

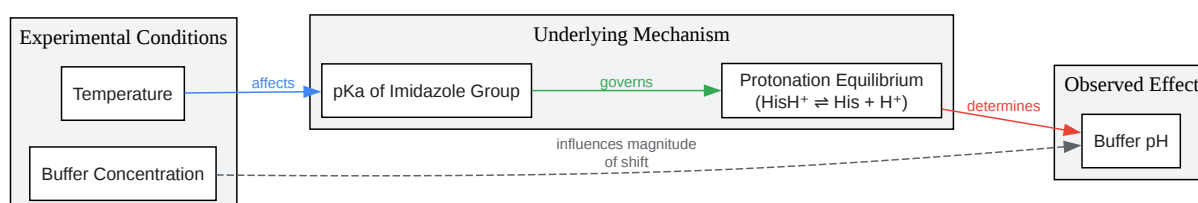
- **Histidine monohydrochloride**
- Deionized water
- NaOH or HCl for pH adjustment
- Temperature-controlled water bath or cryostat
- Calibrated pH meter equipped with a low-temperature pH probe
- Stir plate and stir bar
- Beaker

Methodology:

- Buffer Preparation:
 - Prepare a **histidine monohydrochloride** buffer solution of the desired concentration (e.g., 20 mM) by dissolving the appropriate amount of **histidine monohydrochloride** in deionized water.

- Adjust the pH of the buffer to the desired starting value at room temperature (e.g., 25°C) using small additions of NaOH or HCl while gently stirring.
- pH Measurement at Different Temperatures:
 - Place the beaker containing the buffer solution in the temperature-controlled bath set to the starting temperature (25°C).
 - Immerse the pH probe and a temperature probe into the solution.
 - Allow the solution to equilibrate to the target temperature.
 - Record the stable pH and temperature readings.
 - Gradually decrease the temperature of the bath in desired increments (e.g., 5°C).
 - At each temperature point, allow the buffer to equilibrate and record the stable pH and temperature.
 - Continue this process until the lowest target temperature is reached.
- Data Analysis:
 - Plot the measured pH values as a function of temperature.
 - Calculate the temperature coefficient of the buffer ($\Delta\text{pH}/\Delta T$) over the desired temperature range.

Visualizations



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Caption: Logical relationship of temperature's effect on histidine buffer pH.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. WO2018187057A1 - Stable antibody formulation - Google Patents [patents.google.com]
- 5. acta.pharmaceutica.farmaceut.org [acta.pharmaceutica.farmaceut.org]
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